

Direct Blue 71: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Direct Blue 71*

CAS No.: *4399-55-7*

Cat. No.: *B1214608*

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This in-depth technical guide provides a thorough overview of **Direct Blue 71**, a versatile triazo dye with significant applications in life sciences research. Aimed at researchers, scientists, and drug development professionals, this document details the dye's synonyms, chemical properties, and established experimental protocols. It also explores the toxicological considerations associated with azo dyes and presents experimental workflows in a clear, visual format.

Synonyms and Chemical Identity

Direct Blue 71 is known by a multitude of synonyms in scientific and commercial literature. A comprehensive list is provided below to aid in literature searches and material sourcing.

Table 1: Synonyms and Identifiers for **Direct Blue 71**

Category	Identifier
Common Name	Direct Blue 71
Colour Index (C.I.) Name	C.I. Direct Blue 71
C.I. Number	34140
CAS Registry Number	4399-55-7[1]
EC Number	224-531-4
IUPAC Name	tetrasodium 3-[[4-[[4-[(6-amino-1-hydroxy-3-sulfonato-2-naphthyl)azo]-6-sulfonato-1-naphthyl]azo]-1-naphthyl]azo]naphthalene-1,5-disulfonate
Trade Names & Other Synonyms	Sirius Light Blue BRR, Solantine Blue FF, Benzanil Supra Blue BRR, Chlorantine Fast Blue FFC, Diazol Light Blue R, Kayarus Supra Blue BRR, Solophenyl Blue GL, DB71 stain[1][2]

Physicochemical Properties

Understanding the physicochemical properties of **Direct Blue 71** is crucial for its effective application in experimental settings. Key quantitative data are summarized in the table below.

Table 2: Physicochemical Properties of **Direct Blue 71**

Property	Value	Reference
Molecular Formula	C ₄₀ H ₂₃ N ₇ Na ₄ O ₁₃ S ₄	[1]
Molecular Weight	1029.87 g/mol	[1]
Appearance	Dark blue to black powder	
Maximum Absorbance (λ _{max})	587-594 nm in water	[3]
Solubility	Soluble in water (10 g/L at 60 °C, 20 g/L at 97 °C), slightly soluble in ethanol, insoluble in other organic solvents.	[1]
Chemical Class	Triazo dye	

Experimental Protocols and Applications

Direct Blue 71 is a versatile tool in the laboratory, primarily used for staining proteins on various membranes and in tissue sections. Its high sensitivity and reversible nature make it a valuable alternative to other common protein stains.

Protein Staining on Blotting Membranes (Western Blot)

Direct Blue 71 is highly effective for the rapid and sensitive staining of proteins on nitrocellulose (NC) and polyvinylidene difluoride (PVDF) membranes. The staining is reversible, allowing for subsequent immunodetection.[4][5][6] It is often used as a loading control method in Western blotting.[7][8]

This protocol is adapted from the method described by Hong et al. (2000).[4][5][6]

- **Staining Solution Preparation:** Prepare a 0.1% (w/v) **Direct Blue 71** solution in 40% (v/v) ethanol and 10% (v/v) acetic acid.
- **Membrane Equilibration:** After protein transfer, briefly wash the membrane with deionized water.
- **Staining:** Immerse the membrane in the **Direct Blue 71** staining solution for 5-7 minutes at room temperature with gentle agitation.

- **Rinsing:** Briefly rinse the membrane with the staining solvent (40% ethanol, 10% acetic acid) to remove excess dye.
- **Visualization:** Protein bands will appear as bluish-violet against a light background. The membrane can be imaged or photographed at this stage.
- **Destaining (for subsequent immunodetection):** To destain, wash the membrane with a solution of 50% (v/v) ethanol and 10% (v/v) acetic acid until the background is clear and the protein bands are no longer visible. Subsequently, wash the membrane thoroughly with deionized water and proceed with the standard Western blotting blocking and antibody incubation steps.

Histological Staining

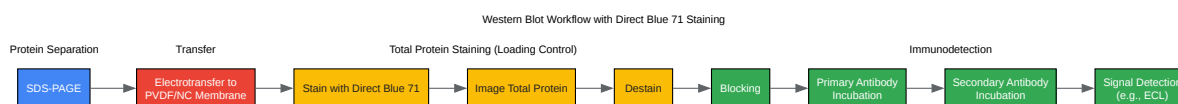
While the literature indicates that **Direct Blue 71** has been used to stain sections of the brain to visualize its structure, specific, detailed protocols for histological applications are not as readily available as those for Western blotting.[1] The general principle involves the binding of the anionic dye to positively charged components within the tissue under acidic conditions. Researchers wishing to use **Direct Blue 71** for histology may need to adapt protocols from other direct dyes, optimizing parameters such as dye concentration, staining time, and differentiation steps for their specific tissue and application.

Antigen-Antibody Interaction Studies

Direct Blue 71 is noted for its utility in staining membrane-immobilized antibodies and proteins, which is beneficial for investigating antigen-antibody interactions.[1] However, detailed protocols for specific immunoassays like ELISA or other immunodetection methods employing **Direct Blue 71** as a primary visualization agent are not well-documented in the available scientific literature. Its application in this context likely involves its use as a general protein stain to confirm the immobilization of antibodies or antigens on a solid phase.

Experimental Workflows

The following diagrams illustrate common experimental workflows involving **Direct Blue 71**.



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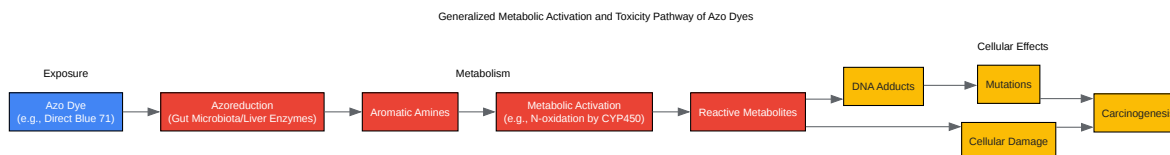
Caption: Workflow for Western blotting using **Direct Blue 71** as a loading control stain.

Toxicological Profile and Potential Cellular Effects

It is important for researchers to be aware of the toxicological properties of the reagents they use. As an azo dye, **Direct Blue 71** belongs to a class of compounds that have been studied for their potential toxic and carcinogenic effects.

The toxicity of many azo dyes is linked to their metabolic reduction, which can occur by the action of intestinal microbiota or hepatic enzymes.[9][10] This reductive cleavage of the azo bond (-N=N-) can release aromatic amines, some of which are known or suspected carcinogens.[9] These aromatic amines can undergo further metabolic activation, for example, through N-oxidation by cytochrome P450 enzymes, to form reactive intermediates that can bind to DNA and other macromolecules, leading to mutations and potentially initiating cancer.[11]

While specific studies on the cellular signaling pathways directly modulated by **Direct Blue 71** are not available in the reviewed literature, the diagram below illustrates the general metabolic activation and toxicity pathway associated with some azo dyes.



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Caption: Generalized pathway of azo dye metabolic activation and potential carcinogenicity.

It is important to note that the toxicological properties can vary significantly between different azo dyes. Therefore, appropriate safety precautions should always be taken when handling **Direct Blue 71**, including the use of personal protective equipment and working in a well-ventilated area.

In conclusion, **Direct Blue 71** is a valuable and sensitive stain for proteomic applications, particularly in Western blotting. While its use in histology and immunoassays is documented, detailed protocols are less common. Researchers should be mindful of the general toxicological considerations for azo dyes and handle this compound with appropriate care. Further research into its specific biological effects and potential interactions with cellular signaling pathways would be beneficial.

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